

Application Notes and Protocols: [68Ga]Ga-Dota-NI-fapi-04 PET/CT Imaging

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dota-NI-fapi-04*

Cat. No.: *B15610406*

[Get Quote](#)

Introduction

Fibroblast Activation Protein (FAP), a cell surface protein, is significantly overexpressed on cancer-associated fibroblasts (CAFs) within the tumor microenvironment of a vast majority of epithelial tumors, while its presence in healthy tissues is limited.[1][2] This differential expression makes FAP an excellent target for diagnostic imaging and targeted therapy. Quinoline-based FAP inhibitors (FAPI), such as [68Ga]Ga-DOTA-FAPI-04, have been extensively studied and demonstrate high binding affinity and rapid blood clearance.[2]

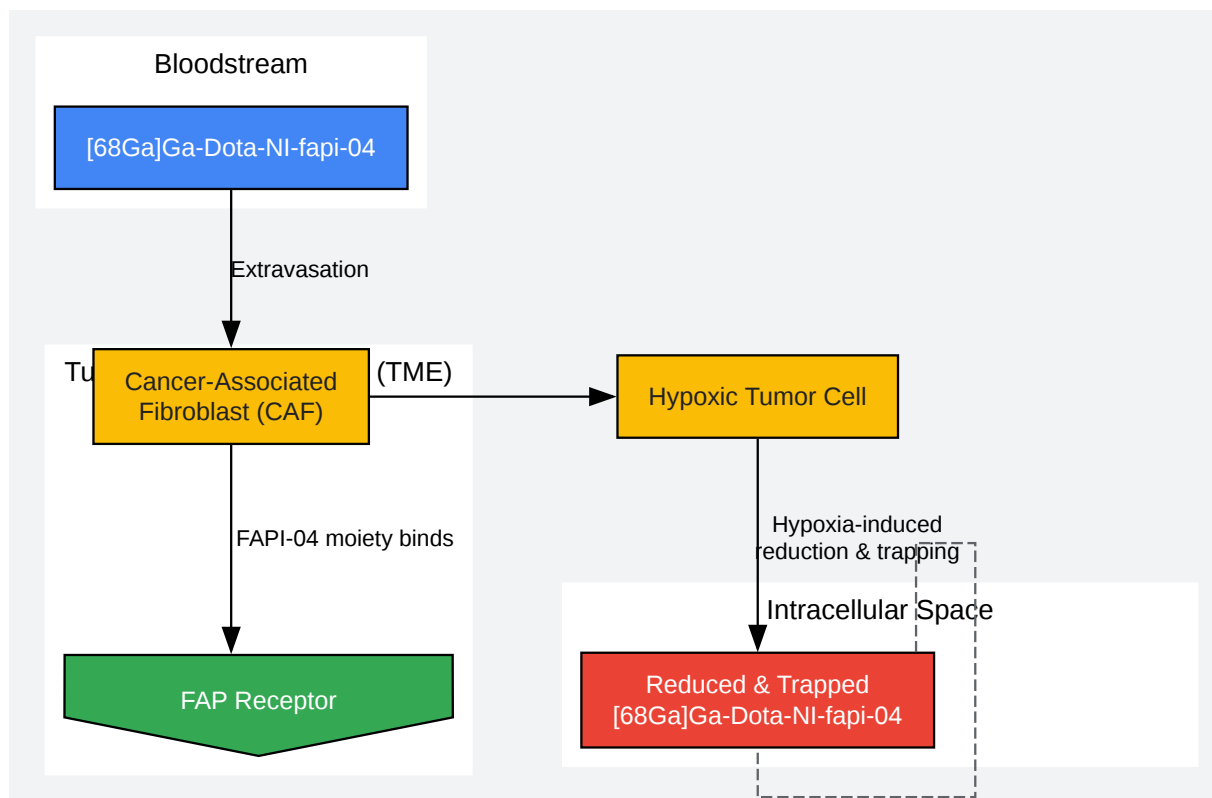
To further enhance clinical utility, particularly for therapeutic applications, improving tumor uptake and retention is crucial.[2] [68Ga]Ga-Dota-NI-fapi-04 is a novel, next-generation FAP-targeted radiotracer that incorporates a nitroimidazole (NI) moiety.[3][4] This addition is designed to leverage tumor hypoxia; the nitroimidazole component is reduced and trapped intracellularly under hypoxic conditions, leading to significantly improved tumor accumulation and prolonged residence time compared to previous FAPI tracers.[2][4]

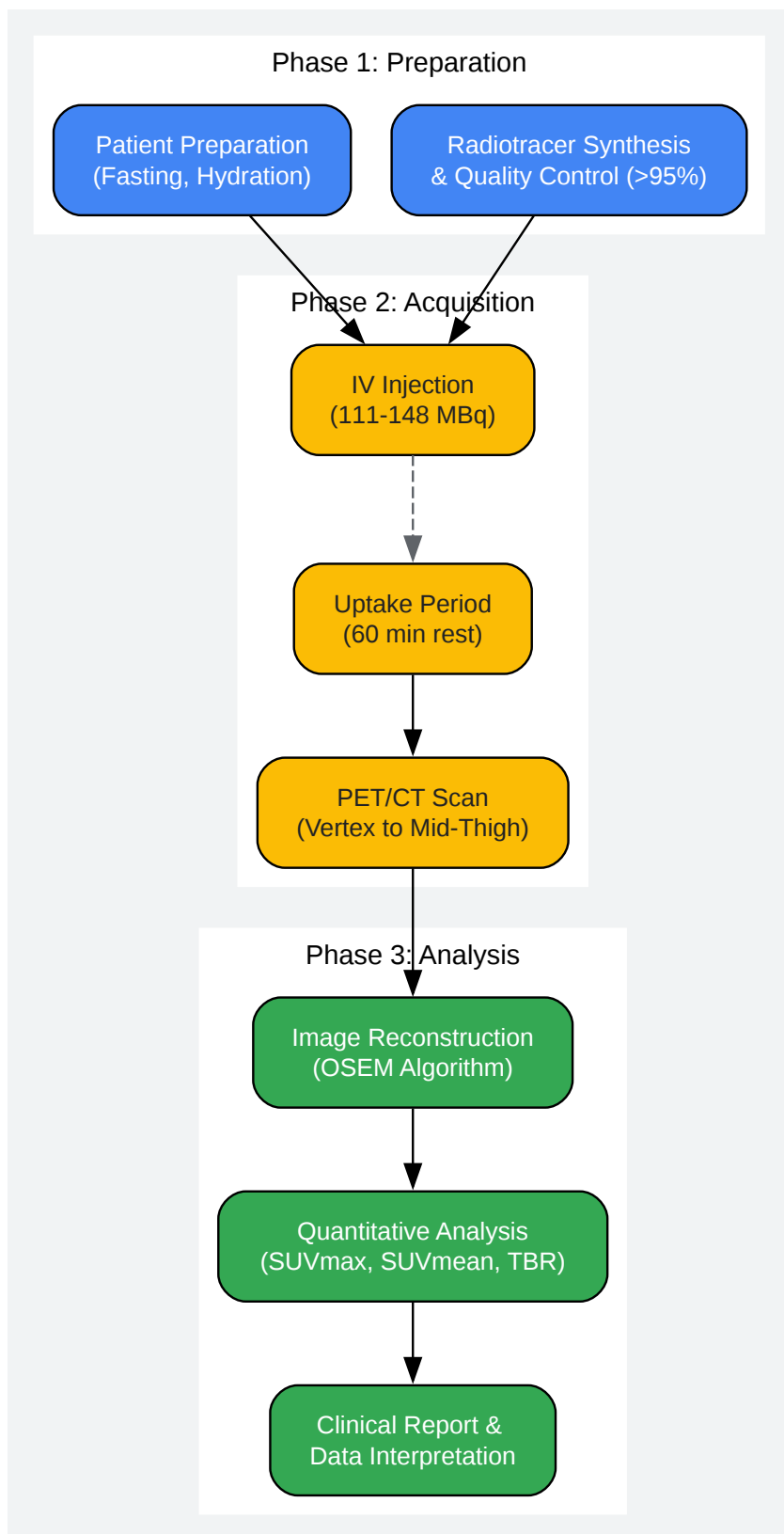
This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of [68Ga]Ga-Dota-NI-fapi-04 for PET/CT imaging.

Mechanism of Action

The mechanism of [68Ga]Ga-Dota-NI-fapi-04 is twofold. The FAPI-04 component of the molecule targets and binds with high affinity to FAP expressed on the surface of CAFs.[1]

Concurrently, the nitroimidazole moiety acts as a hypoxia-sensitive agent. In the low-oxygen environment characteristic of many solid tumors, the nitroimidazole group undergoes reduction and becomes covalently bound to intracellular macromolecules, effectively trapping the radiotracer within the hypoxic tumor cells. This dual mechanism leads to higher and more sustained tumor uptake, which is positively correlated with the expression of Hypoxia-Inducible Factor 1-alpha (HIF-1 α).^[4]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Facebook [cancer.gov]
- 2. jnm.snmjournals.org [jnm.snmjournals.org]
- 3. 68Ga-DOTA-NI-FAPI04 PET/CT in Patients With Various Types of Cancer [ctv.veeva.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: [68Ga]Ga-Dota-NI-fapi-04 PET/CT Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610406#68ga-ga-dota-ni-fapi-04-pet-ct-imaging-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com